

# Physicochemical characteristics of Benzyl 3-hydroxypropionate

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## Compound of Interest

Compound Name: Benzyl 3-hydroxypropionate

Cat. No.: B030867

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## An In-depth Technical Guide on the Physicochemical Characteristics of **Benzyl 3-hydroxypropionate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical characteristics of **Benzyl 3-hydroxypropionate**, including its synthesis, purification, and spectral analysis. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound.

## Physicochemical Properties

**Benzyl 3-hydroxypropionate** is a pale yellow oil.<sup>[1]</sup> Key physicochemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	[2]
Molecular Weight	180.20 g/mol	[2]
CAS Number	14464-10-9	[2]
Appearance	Pale Yellow Oil	[1]
Density	1.153 g/cm <sup>3</sup> (Predicted)	[2]
Boiling Point	315.5 °C at 760 mmHg (Predicted)	[2]
Flash Point	136.5 °C (Predicted)	[2]
Refractive Index	1.531 (Predicted)	[2]
Solubility	No data available	
Melting Point	No data available	

## Experimental Protocols

### Synthesis of Benzyl 3-hydroxypropionate via Fischer Esterification

This protocol describes the synthesis of **Benzyl 3-hydroxypropionate** from 3-hydroxypropionic acid and benzyl alcohol using an acid catalyst, a process known as Fischer esterification.[3][4]

Materials:

- 3-hydroxypropionic acid
- Benzyl alcohol
- Concentrated sulfuric acid (catalyst)
- Toluene

- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Solvents for column chromatography (e.g., hexane, ethyl acetate)
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Glass column for chromatography
- Beakers, flasks, and other standard laboratory glassware

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine 3-hydroxypropionic acid (1.0 eq), benzyl alcohol (1.2 eq), and a catalytic amount of concentrated sulfuric acid (e.g., 0.05 eq). Add a sufficient amount of toluene to facilitate azeotropic removal of water.
- **Esterification:** Heat the reaction mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap. Monitor the reaction progress by observing the amount of water collected. The reaction is typically complete when no more water is formed.
- **Workup:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude **Benzyl 3-hydroxypropionate**.

## Purification by Column Chromatography

The crude product can be purified by column chromatography on silica gel.<sup>[5]</sup>

Procedure:

- **Column Preparation:** Pack a glass column with silica gel slurried in a non-polar solvent (e.g., hexane).
- **Loading:** Dissolve the crude product in a minimal amount of the chromatography solvent and load it onto the column.
- **Elution:** Elute the column with a solvent system of increasing polarity (e.g., a gradient of ethyl acetate in hexane). Collect fractions and monitor them by thin-layer chromatography (TLC).
- **Isolation:** Combine the fractions containing the pure product and remove the solvent under reduced pressure to yield purified **Benzyl 3-hydroxypropionate**.

## Analytical Characterization by HPLC

The purity of the synthesized **Benzyl 3-hydroxypropionate** can be assessed by High-Performance Liquid Chromatography (HPLC).<sup>[6][7][8][9]</sup>

Typical HPLC Conditions:

- **Column:** C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
- **Mobile Phase:** A gradient of acetonitrile in water (with 0.1% trifluoroacetic acid)
- **Flow Rate:** 1.0 mL/min
- **Detection:** UV at 254 nm
- **Injection Volume:** 10 µL

- Sample Preparation: Dissolve a small amount of the sample in the mobile phase.

## Spectroscopic Data

The following tables present the expected spectral data for **Benzyl 3-hydroxypropionate** based on the analysis of related compounds and general spectroscopic principles.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

### <sup>1</sup>H NMR Spectral Data (Predicted)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.35	m	5H	Ar-H
~5.15	s	2H	-O-CH <sub>2</sub> -Ph
~4.30	t	2H	HO-CH <sub>2</sub> -
~2.65	t	2H	-CH <sub>2</sub> -COO-
~2.50	br s	1H	-OH

### <sup>13</sup>C NMR Spectral Data (Predicted)

Chemical Shift (δ, ppm)	Assignment
~172.0	C=O
~136.0	Ar-C (quaternary)
~128.5	Ar-CH
~128.0	Ar-CH
~127.8	Ar-CH
~66.5	-O-CH <sub>2</sub> -Ph
~58.0	HO-CH <sub>2</sub> -
~38.0	-CH <sub>2</sub> -COO-

## FTIR Spectral Data (Predicted)

Wavenumber (cm <sup>-1</sup> )	Description
3400 (broad)	O-H stretch
3030	Aromatic C-H stretch
2950	Aliphatic C-H stretch
1730	C=O (ester) stretch
1250	C-O stretch
700-800	Aromatic C-H bend

## Mass Spectrometry Data (Predicted)

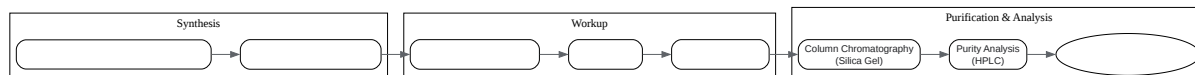
m/z	Interpretation
180	[M] <sup>+</sup>
108	[C <sub>7</sub> H <sub>8</sub> O] <sup>+</sup>
91	[C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (tropylium ion)
77	[C <sub>6</sub> H <sub>5</sub> ] <sup>+</sup>

## Biological Role

**Benzyl 3-hydroxypropionate** is known to be an intermediate in the metabolism of the anticancer drug cyclophosphamide.[15] The biotransformation of cyclophosphamide is a complex process primarily occurring in the liver, involving cytochrome P450 enzymes.

## Visualizations

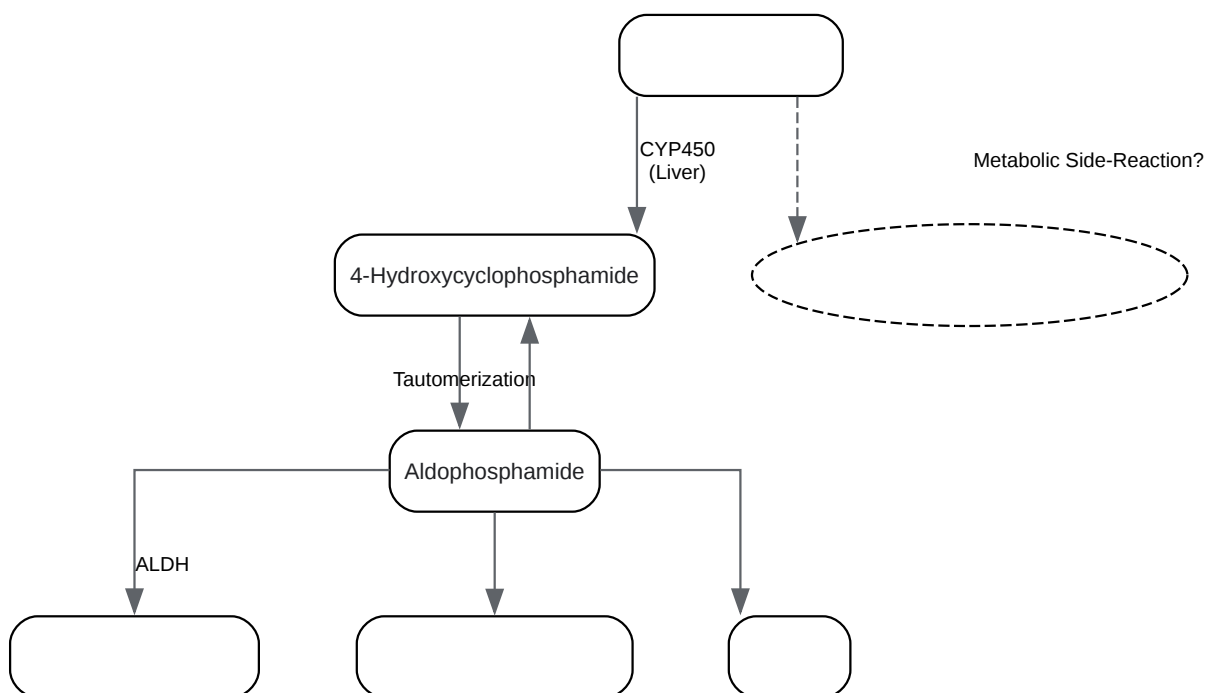
## Experimental Workflow



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### Synthesis and Purification Workflow

## Cyclophosphamide Metabolism



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### Cyclophosphamide Metabolic Pathway

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